

Minimizing thermal lensing effects in LBO at high powers

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Compound of Interest

Compound Name: *Lithium triborate*

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Technical Support Center: LBO Crystals at High Powers

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Lithium Triborate** (LBO) crystals at high power levels.

Frequently Asked Questions (FAQs)

Q1: What is thermal lensing and why is it a concern with LBO crystals at high powers?

A1: Thermal lensing is a phenomenon where a laser beam passing through an optical material, such as an LBO crystal, creates a temperature gradient. This gradient, in turn, induces a refractive index gradient in the crystal, causing it to act like a lens. At high laser powers, the absorbed energy can lead to significant thermal lensing, which can distort the beam profile, alter the beam's focal point, and ultimately reduce the efficiency and stability of nonlinear frequency conversion processes like second-harmonic generation (SHG).^{[1][2]}

Q2: How does LBO compare to other nonlinear crystals like BBO and KTP for high-power applications?

A2: LBO is often the preferred crystal for high-power applications due to its high damage threshold and minimal thermal lensing compared to other common nonlinear crystals.[3][4] While BBO has a high nonlinear coefficient, it is more susceptible to thermal effects. KTP also has a high nonlinear coefficient but can suffer from "gray tracking" at high power levels. LBO's lower walk-off angle also contributes to better beam quality and higher conversion efficiency in high-power systems.[4]

Q3: What is non-critical phase matching (NCPM) and how does it relate to thermal effects in LBO?

A3: Non-critical phase matching (NCPM) is a technique where the crystal is cut and temperature-tuned so that the fundamental and second-harmonic waves have the same refractive index without angular adjustments.[5][6] This method is advantageous because it eliminates the walk-off effect, leading to a higher effective nonlinear coefficient and a wider acceptance angle.[6][7] By precisely controlling the crystal's temperature with an oven, NCPM can be achieved, which also helps to stabilize the crystal's properties against thermal fluctuations caused by the high-power laser.[5][8]

Q4: What are the key thermal properties of LBO that I should be aware of?

A4: The key thermal properties of LBO include its thermo-optic coefficients (dn/dT), thermal conductivity, and thermal expansion coefficients. These properties determine how the crystal's refractive index and physical dimensions change with temperature, which directly impacts thermal lensing and phase-matching stability.[2]

Data Presentation: Thermal and Optical Properties of LBO

The following tables summarize key quantitative data for LBO crystals, which are crucial for modeling and mitigating thermal lensing effects.

Table 1: Thermal Properties of LBO

Property	Value	Units
Thermal Conductivity	3.5	W/(m·K)
Thermal Expansion Coefficient (α _x)	10.8 x 10 ⁻⁵	/K
Thermal Expansion Coefficient (α _y)	-8.8 x 10 ⁻⁵	/K
Thermal Expansion Coefficient (α _z)	3.4 x 10 ⁻⁵	/K

Data sourced from Newlight Photonics Inc. and Laser Components GmbH.[\[9\]](#)[\[10\]](#)

Table 2: Thermo-Optic Coefficients (dn/dT) of LBO

Coefficient	Value (λ in μm)	Units
dn _x /dT	(-3.76λ + 2.30) x 10 ⁻⁶	/°C
dn _y /dT	(6.01λ - 19.40) x 10 ⁻⁶	/°C
dn _z /dT	(1.50λ - 9.70) x 10 ⁻⁶	/°C

Data sourced from Newlight Photonics Inc.[\[9\]](#)

Table 3: Comparison of Nonlinear Optical Crystals

Property	LBO	BBO	KTP
Damage Threshold (GW/cm ²)	18.9 (1.3 ns pulse)	~7.5 (1.3 ns pulse)	~0.5 (1 ns pulse)
Walk-off Angle (mrad)	Small	Large	Moderate
Thermal Lensing	Minimal	Significant	Moderate
Effective Nonlinear Coefficient (pm/V)	~0.85 (Type I SHG @ 1064 nm)	~2.0 (Type I SHG @ 1064 nm)	~3.2 (Type II SHG @ 1064 nm)

This table presents a qualitative and quantitative comparison. Exact values can vary based on crystal quality and experimental conditions.[\[3\]](#)[\[4\]](#)[\[11\]](#)

Troubleshooting Guide

This guide addresses common issues encountered when using LBO crystals at high powers.

Problem 1: Decreasing conversion efficiency as laser power increases.

This is a classic symptom of thermal lensing and thermal dephasing. The temperature gradient in the crystal disrupts the phase-matching condition.

Troubleshooting Workflow:

Caption: Troubleshooting workflow for decreasing conversion efficiency.

Problem 2: Beam distortion or pointing instability at high power.

Thermal lensing can cause the output beam to become distorted (e.g., elliptical or asymmetric) and can lead to changes in the beam's propagation direction.

Troubleshooting Workflow:

Caption: Troubleshooting workflow for beam distortion and instability.

Experimental Protocols

Protocol 1: Measurement of Thermal Lensing in LBO

This protocol describes a method to quantify the thermal lens induced in an LBO crystal.

Objective: To measure the focal length of the thermal lens as a function of input laser power.

Materials:

- High-power laser source
- LBO crystal in a temperature-controlled mount

- Focusing and collimating lenses
- Beam profiler (e.g., CCD camera or scanning slit profiler)
- Power meter

Methodology:

- Setup:
 - Place the LBO crystal at the focus of a lens.
 - Collimate the beam after it passes through the crystal.
 - Position the beam profiler at a fixed distance after the collimating lens.
- Initial Measurement (Low Power):
 - Set the laser to a low power where thermal effects are negligible.
 - Measure the beam profile (diameter and M^2) with the beam profiler. This is your baseline.
- High-Power Measurements:
 - Increase the laser power in steps.
 - At each power level, allow the crystal to reach thermal equilibrium.
 - Measure the beam profile. The change in beam divergence is indicative of the thermal lens.
- Data Analysis:
 - Calculate the change in beam waist and divergence at each power level.
 - Use the ABCD matrix formalism for Gaussian beams to calculate the focal length of the induced thermal lens. The thermal lens can be modeled as a thin lens placed at the center of the crystal.

Protocol 2: Optimizing SHG Efficiency with Temperature Tuning (NCPM)

Objective: To find the optimal temperature for non-critical phase matching (NCPM) to maximize second-harmonic generation (SHG) efficiency.

Materials:

- Pulsed or CW laser source
- NCPM-cut LBO crystal
- Precision crystal oven with a temperature controller[8][12]
- Dichroic mirror to separate the fundamental and second-harmonic beams
- Two power meters

Methodology:

- Setup:
 - Mount the LBO crystal in the oven.
 - Align the laser beam through the crystal.
 - Place the dichroic mirror after the crystal to separate the fundamental and SHG beams.
 - Use one power meter to measure the fundamental power and the other for the SHG power.
- Temperature Scan:
 - Set the laser to a moderate, stable power.
 - Slowly ramp the temperature of the crystal oven across the expected NCPM temperature range. A slow heating rate is recommended for LBO to prevent coating damage due to inhomogeneous expansion.[12]
 - Record the SHG power at each temperature point.

- Data Analysis:
 - Plot the SHG power as a function of temperature.
 - The temperature at which the SHG power is maximum is the optimal NCPM temperature.
- High-Power Optimization:
 - Set the oven to the optimal NCPM temperature.
 - Gradually increase the laser power to the desired operational level.
 - Fine-tune the temperature to compensate for any thermal shifts at high power and maximize the SHG output. High-precision temperature control is crucial for maintaining stable high-power SHG.[13][14]

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